

In-Depth Technical Guide to the Safe Handling of [C3MPr]NTf₂

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Compound of Interest

Compound Name: [C3MPr]NTf₂

Cat. No.: B1592958

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for the ionic liquid 1-methyl-1-propylpyrrolidinium bis(trifluoromethylsulfonyl)imide, commonly referred to as **[C3MPr]NTf₂**. The information is intended to support researchers, scientists, and professionals in drug development in the safe and effective use of this compound.

Chemical and Physical Properties

[C3MPr]NTf₂, with the CAS number 223437-05-6, is a pyrrolidinium-based ionic liquid known for its thermal stability and wide electrochemical window.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **[C3MPr]NTf₂**

Property	Value	Source
Molecular Formula	C10H18F6N2O4S2	[3]
Molecular Weight	408.4 g/mol	[3]
Appearance	Colorless to light orange/yellow clear liquid	
Melting Point	12 °C	[4]
Thermal Stability	Stable up to 300-350 °C	

Hazard Identification and Safety Precautions

While touted for its "green" properties due to low volatility, **[C3MPr]NTf₂** is a chemical substance that requires careful handling. The toxicological properties have not been thoroughly investigated, and it is classified as a substance that is not yet fully tested.[5]

GHS Classification:

- Skin Irritation: Category 2. Causes skin irritation.[3]
- Eye Irritation: Category 2. Causes serious eye irritation.[3]

Precautionary Statements:

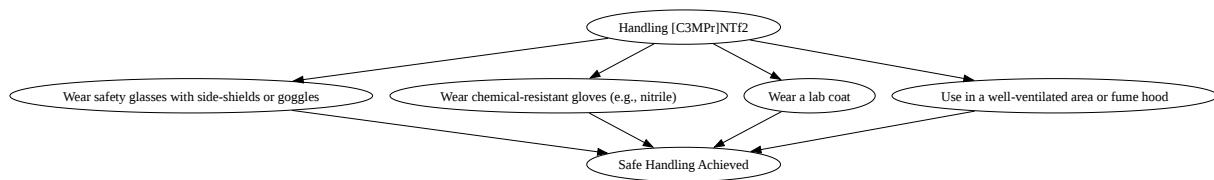
- P262: Do not get in eyes, on skin, or on clothing.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P313: Get medical advice/attention.[5]

To the best of current knowledge, this substance is not considered persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.

[5] No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[5]

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **[C3MPr]NTf₂** to prevent skin and eye contact.



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First Aid Measures

In case of accidental exposure, the following first aid measures should be taken immediately.

- After inhalation: Move the exposed person to fresh air at once. If respiratory problems persist, provide artificial respiration or oxygen.[5]
- After skin contact: Wash the skin immediately with soap and water.[5] Contaminated clothing should be removed and washed before reuse.[5]
- After eye contact: Rinse continuously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[5] Seek medical attention.[5]
- After ingestion: Immediately rinse mouth and provide fresh air. Do not induce vomiting. Get medical attention immediately.[5]

Experimental Protocols

Synthesis of [C3MPr]NTf₂ (Adapted from a similar procedure)

This protocol is adapted from the synthesis of similar pyrrolidinium-based ionic liquids.

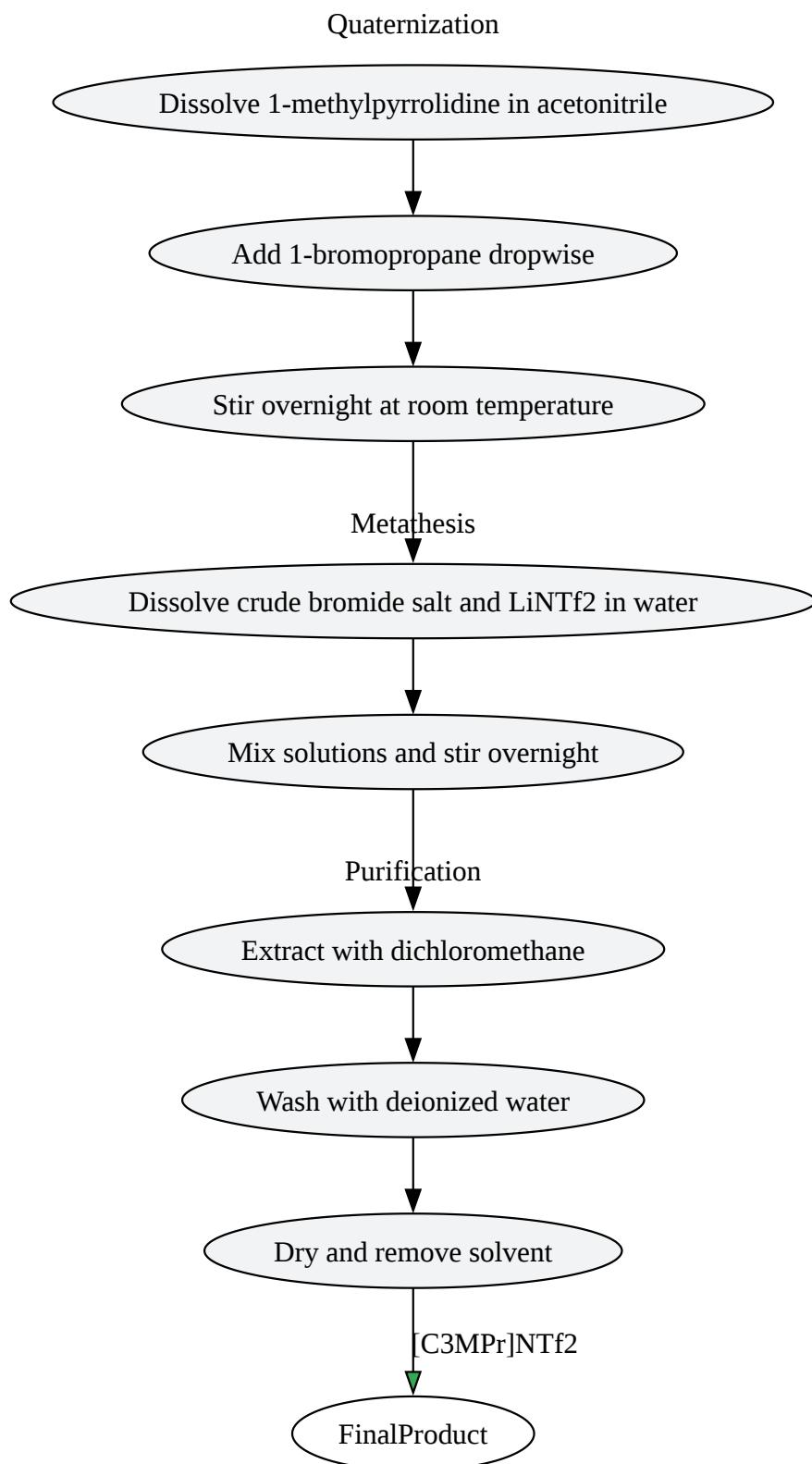
Materials:

- 1-methylpyrrolidine
- 1-bromopropane
- Lithium bis(trifluoromethylsulfonyl)imide (LiNTf₂)
- Acetonitrile
- Deionized water
- Dichloromethane

Procedure:

- Quaternization: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-methylpyrrolidine in acetonitrile. Cool the solution in an ice bath. Add 1-bromopropane dropwise with stirring. Allow the mixture to warm to room temperature and stir overnight.
- Isolation of the intermediate salt: Remove the solvent under reduced pressure to obtain the crude 1-methyl-1-propylpyrrolidinium bromide salt.
- Metathesis Reaction: Dissolve the crude bromide salt in deionized water. In a separate flask, dissolve an equimolar amount of LiNTf₂ in deionized water. Add the LiNTf₂ solution to the bromide salt solution and stir vigorously at room temperature overnight.
- Extraction: Transfer the mixture to a separatory funnel. The denser ionic liquid phase will separate from the aqueous phase. Extract the aqueous phase with dichloromethane to recover any dissolved ionic liquid. Combine the organic phases.

- **Washing and Drying:** Wash the combined organic phases with deionized water multiple times to remove any residual lithium bromide. Dry the organic phase over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield the final product, **[C3MPr]NTf₂**.



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Purification

For high-purity applications, such as electrochemistry, further purification may be necessary.

Materials:

- Activated charcoal
- Alumina
- Deionized water

Procedure:

- Dissolve the synthesized **[C3MPr]NTf₂** in deionized water.
- Add activated charcoal and alumina to the solution.
- Stir the mixture at room temperature for several hours.
- Filter the solution to remove the adsorbents.
- Remove the water under high vacuum to obtain the purified ionic liquid.

Handling and Storage

[C3MPr]NTf₂ is hygroscopic and should be handled under an inert and dry atmosphere (e.g., in a glovebox) to minimize water absorption. Store in a tightly sealed container in a cool, dry place away from direct sunlight.

Thermal Analysis (TGA/DSC)

Thermogravimetric Analysis (TGA):

- Place a small sample (5-10 mg) of **[C3MPr]NTf₂** in a TGA pan.
- Heat the sample from room temperature to 600 °C at a heating rate of 10 °C/min under a nitrogen atmosphere.

- Record the weight loss as a function of temperature to determine the decomposition temperature.

Differential Scanning Calorimetry (DSC):

- Seal a small sample (5-10 mg) of **[C3MPr]NTf₂** in a hermetic aluminum pan.
- Cool the sample to -100 °C at a rate of 10 °C/min.
- Heat the sample to 100 °C at a rate of 10 °C/min.
- Record the heat flow to determine the glass transition temperature, crystallization, and melting points.

Reactivity with Common Laboratory Chemicals

Detailed experimental data on the reactivity of **[C3MPr]NTf₂** with common laboratory chemicals is limited. However, based on the nature of pyrrolidinium and bis(trifluoromethylsulfonyl)imide ions, the following can be inferred:

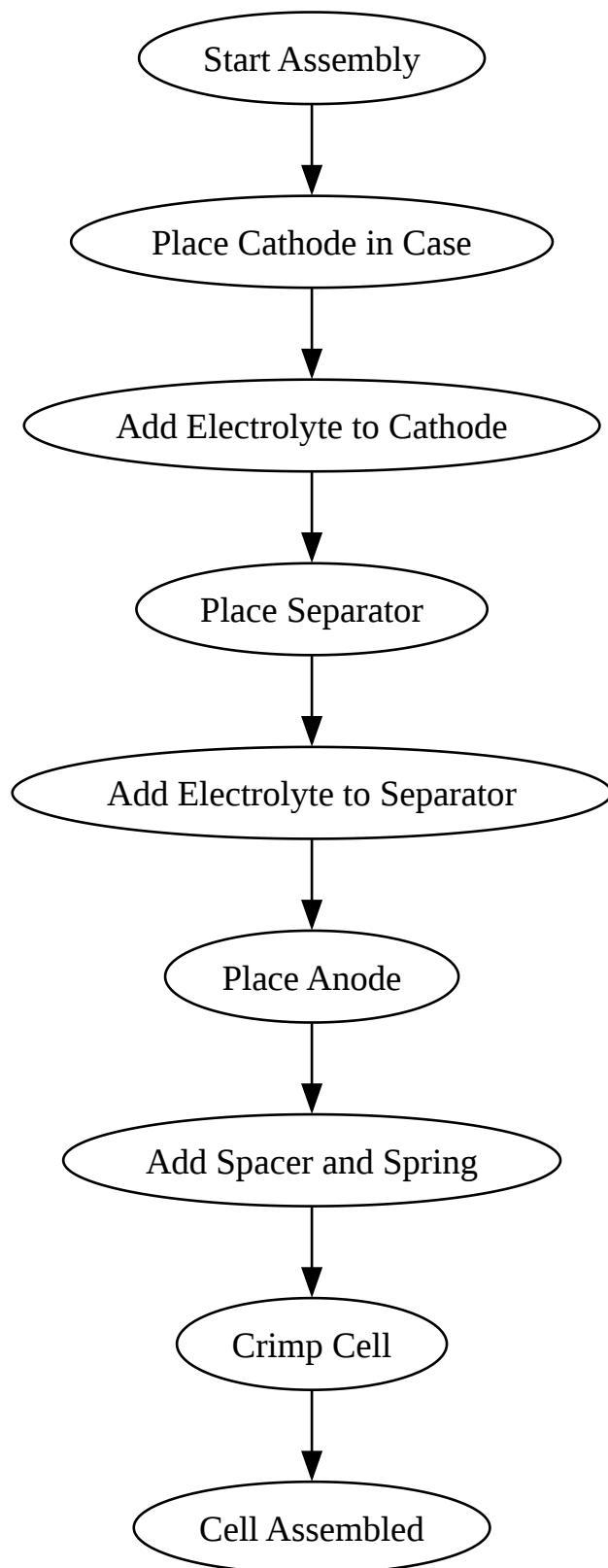
- Strong Acids and Bases: While generally stable, strong bases may deprotonate the pyrrolidinium cation at elevated temperatures. Strong oxidizing acids could lead to decomposition.
- Oxidizing and Reducing Agents: The NTf₂ anion is generally resistant to oxidation and reduction. The pyrrolidinium cation is also relatively stable.
- Water: **[C3MPr]NTf₂** is hygroscopic and will absorb moisture from the atmosphere.

Use as an Electrolyte in a Coin Cell

Procedure:

- Electrode Preparation: Prepare the cathode and anode materials as per standard battery fabrication protocols.
- Electrolyte Preparation: In a glovebox with a dry atmosphere, prepare the electrolyte by dissolving a lithium salt (e.g., LiNTf₂) in **[C3MPr]NTf₂** to the desired concentration.

- Cell Assembly:
 - Place the cathode in the bottom of the coin cell case.
 - Add a few drops of the prepared electrolyte onto the cathode.
 - Place a separator on top of the wetted cathode.
 - Add a few more drops of electrolyte to the separator.
 - Place the lithium metal anode on top of the separator.
 - Add a spacer and a spring.
 - Crimp the coin cell to seal it.

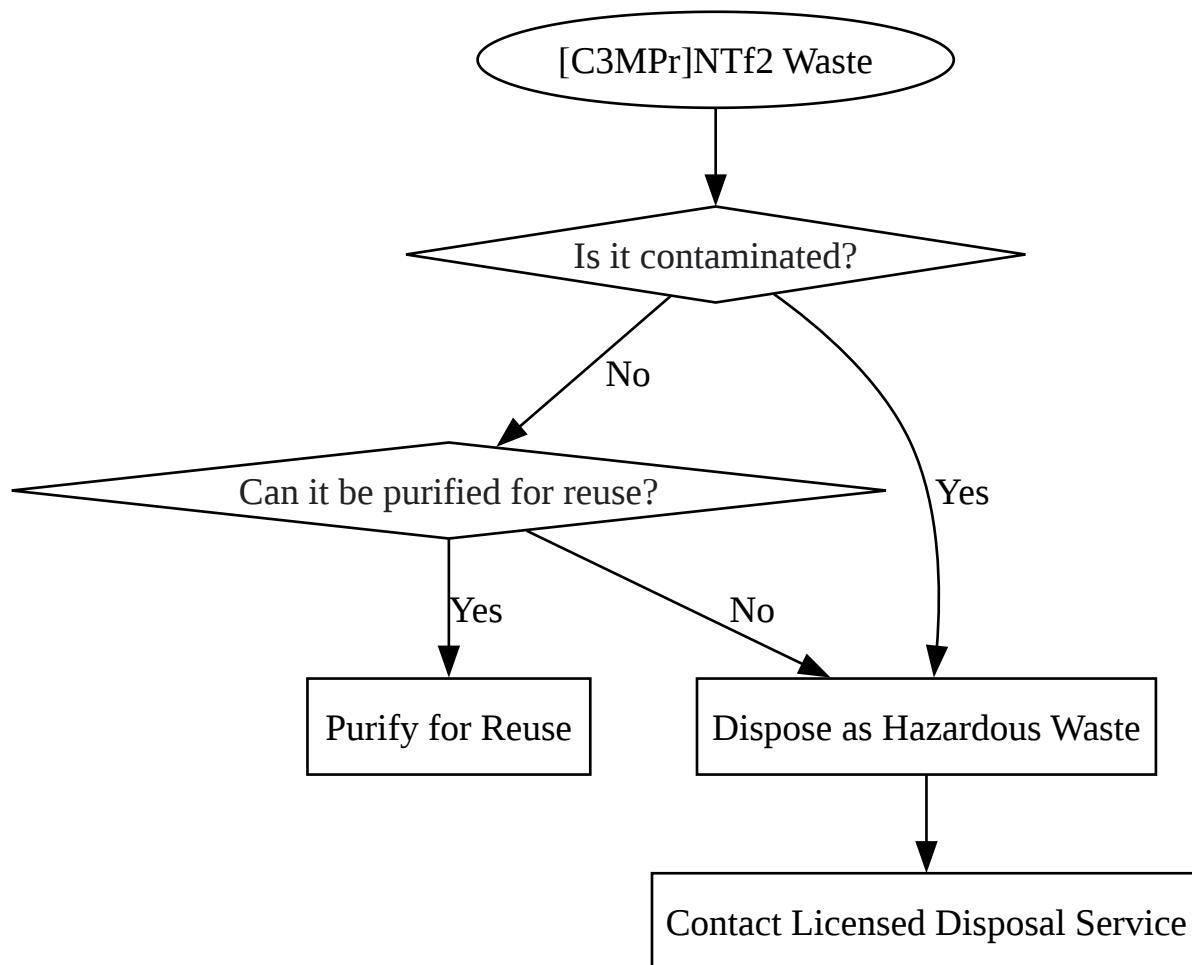
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Fire Fighting and Spill Measures

- Extinguishing Media: Use water spray, foam, dry chemical, or carbon dioxide.[5]
- Spill Cleanup: In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.[5] Ensure adequate ventilation.

Disposal Considerations

Waste **[C3MPr]NTf₂** should be disposed of in accordance with local, state, and federal regulations. It is recommended to contact a licensed professional waste disposal service.[5] Do not dispose of down the drain or in the regular trash.



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This technical guide provides a summary of the available safety and handling information for **[C3MPr]NTf₂**. As with any chemical, it is crucial to consult the most recent Safety Data Sheet (SDS) from the supplier and to perform a thorough risk assessment before use.

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References

- 1. mdpi.com [mdpi.com]
- 2. Pyrrolidinium ILs--Lanzhou Greenchem ILs (Center for Greenchemistry and catalysis), LICP, CAS. Ionic Liquids [ionike.com]
- 3. 1-Methyl-1-propylpyrrolidinium Bis(trifluoromethanesulfonyl)imide | C₁₀H₁₈F₆N₂O₄S₂ | CID 25171607 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemimpex.com [chemimpex.com]
- 5. iolitec.de [iolitec.de]
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